

# Application of Methyl 5-bromo-5-phenylpentanoate in the synthesis of tetrahydropyran derivatives.

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## Compound of Interest

Compound Name: Methyl 5-bromo-5-phenylpentanoate

Cat. No.: B6335418

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## Application of Methyl 5-bromo-5-phenylpentanoate in the Synthesis of Tetrahydropyran Derivatives

For Researchers, Scientists, and Drug Development Professionals

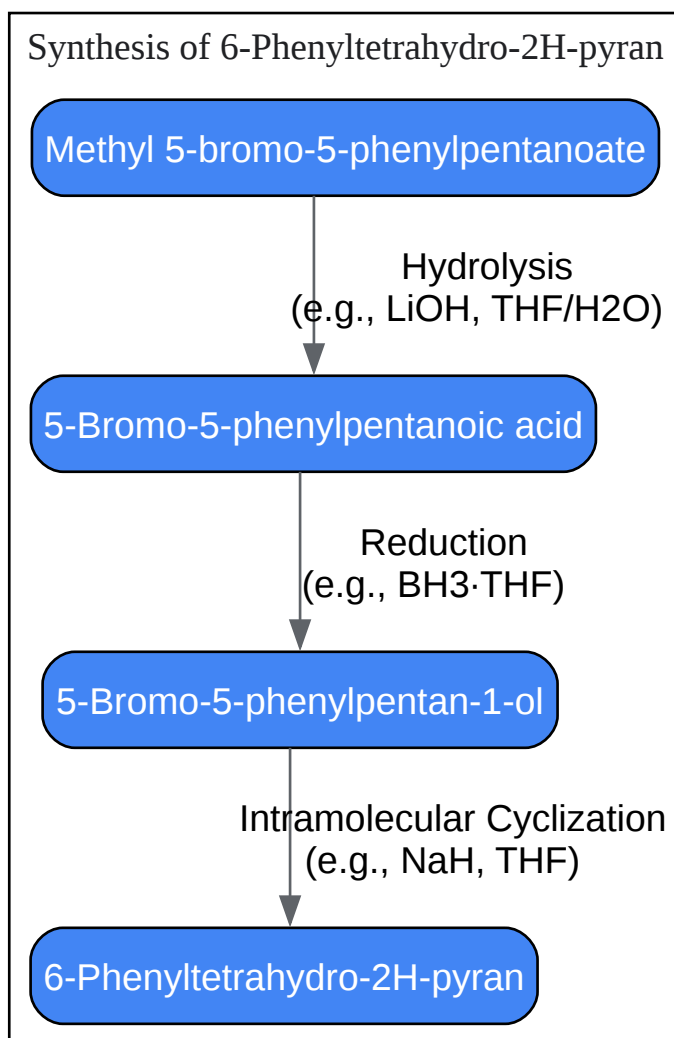
This application note details the synthetic route for the preparation of tetrahydropyran derivatives, specifically 6-phenyltetrahydro-2H-pyran, utilizing **methyl 5-bromo-5-phenylpentanoate** as a key starting material. The overall synthesis involves a three-step sequence: hydrolysis of the ester, reduction of the resulting carboxylic acid to a primary alcohol, and a final base-mediated intramolecular cyclization. This pathway provides a reliable method for accessing the tetrahydropyran scaffold, a prevalent motif in numerous biologically active molecules and natural products.

## Synthetic Strategy Overview

The conversion of **methyl 5-bromo-5-phenylpentanoate** to 6-phenyltetrahydro-2H-pyran proceeds through the following key transformations:

- Hydrolysis: The methyl ester functionality is saponified to the corresponding carboxylic acid, 5-bromo-5-phenylpentanoic acid.
- Reduction: The carboxylic acid is then reduced to the primary alcohol, 5-bromo-5-phenylpentan-1-ol.
- Intramolecular Cyclization: The final step involves a base-induced intramolecular Williamson ether synthesis (a 6-exo-tet cyclization) of the bromo-alcohol to furnish the desired 6-phenyltetrahydro-2H-pyran.

This synthetic approach is summarized in the workflow diagram below.



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